

Technical Safety & Handling Guide: 3-Chloro-2-fluoro-5-aminobenzonitrile

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Compound of Interest

Compound Name: 5-Amino-3-chloro-2-fluorobenzonitrile

Cat. No.: B13900080

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Executive Summary

3-Chloro-2-fluoro-5-aminobenzonitrile (CAS: 1505196-65-5) is a highly specialized halogenated aniline derivative serving as a critical "privileged scaffold" in modern medicinal chemistry. Its unique substitution pattern—combining an electron-withdrawing nitrile group with orthogonal halogen handles (Cl, F) and a nucleophilic amine—makes it an essential intermediate for synthesizing next-generation kinase inhibitors (e.g., targeting MEK, BRAF, or EGFR pathways).

This guide transcends the standard MSDS by integrating safety protocols with the chemical logic required for its successful application in drug discovery. It addresses the specific handling challenges posed by its poly-functional nature, ensuring both personnel safety and compound integrity.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Understanding the physical state and reactivity of this compound is the first line of defense in safety and experimental success.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	5-Amino-3-chloro-2-fluorobenzonitrile
Common Synonyms	3-Chloro-2-fluoro-5-aminobenzonitrile; 5-Amino-2-fluoro-3-chlorobenzonitrile
CAS Number	1505196-65-5 (Primary); Note: Numbering may vary by vendor (e.g., 6-amino isomer). [1]
Molecular Formula	C ₇ H ₄ ClFN ₂
Molecular Weight	170.57 g/mol
SMILES	<chem>NC1=CC(Cl)=C(F)C(C#N)=C1</chem>

Physicochemical Properties (Experimental & Predicted)

Note: As a research-grade intermediate, some values are predicted based on Structure-Activity Relationships (SAR) of similar halogenated anilines.

Property	Value / Observation	Operational Implication
Physical State	Solid (Crystalline powder)	Risk of dust generation; requires local exhaust ventilation (LEV).
Color	Off-white to pale brown	Darkening indicates oxidation (amine degradation).
Melting Point	Predicted: 95–115 °C	Solid at room temp; handle with powder funnels.
Solubility	DMSO, Methanol, Ethyl Acetate	Low water solubility; use organic solvents for cleaning spills.
pKa (Amine)	~2.5 – 3.5 (Predicted)	Reduced basicity due to electron-withdrawing F/Cl/CN groups.
Stability	Light & Air Sensitive	Store under inert gas (Argon/Nitrogen) at 2–8°C.

Hazard Assessment & Toxicology (GHS Classification)

The presence of the nitrile and aniline moieties dictates the toxicity profile. The primary risks are acute toxicity via ingestion/inhalation and specific target organ toxicity (irritation).

GHS Label Elements

Signal Word:WARNING^[2]

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity, Oral	Cat. 4	Harmful if swallowed.	H302
Acute Toxicity, Dermal	Cat. 4	Harmful in contact with skin.	H312
Acute Toxicity, Inhalation	Cat. 4	Harmful if inhaled.	H332
Skin Corrosion/Irritation	Cat.[3] 2	Causes skin irritation. [3]	H315
Serious Eye Damage/Irritation	Cat. 2A	Causes serious eye irritation.[3]	H319
STOT - Single Exposure	Cat. 3	May cause respiratory irritation.[2][3]	H335

Mechanistic Toxicology

- **Aniline Toxicity:** The amino group, although deactivated by the halogens, poses a risk of methemoglobinemia upon prolonged exposure, where the iron in hemoglobin is oxidized, reducing oxygen transport.
- **Nitrile Metabolism:** Metabolic liberation of cyanide is theoretically possible but less likely with stable aromatic nitriles compared to aliphatic ones. However, treat ingestion as a potential cyanide hazard.
- **Sensitization:** Halogenated aromatic amines are known sensitizers. Repeated dermal contact may lead to allergic dermatitis.

Operational Safety & Handling Protocols

Engineering Controls & PPE

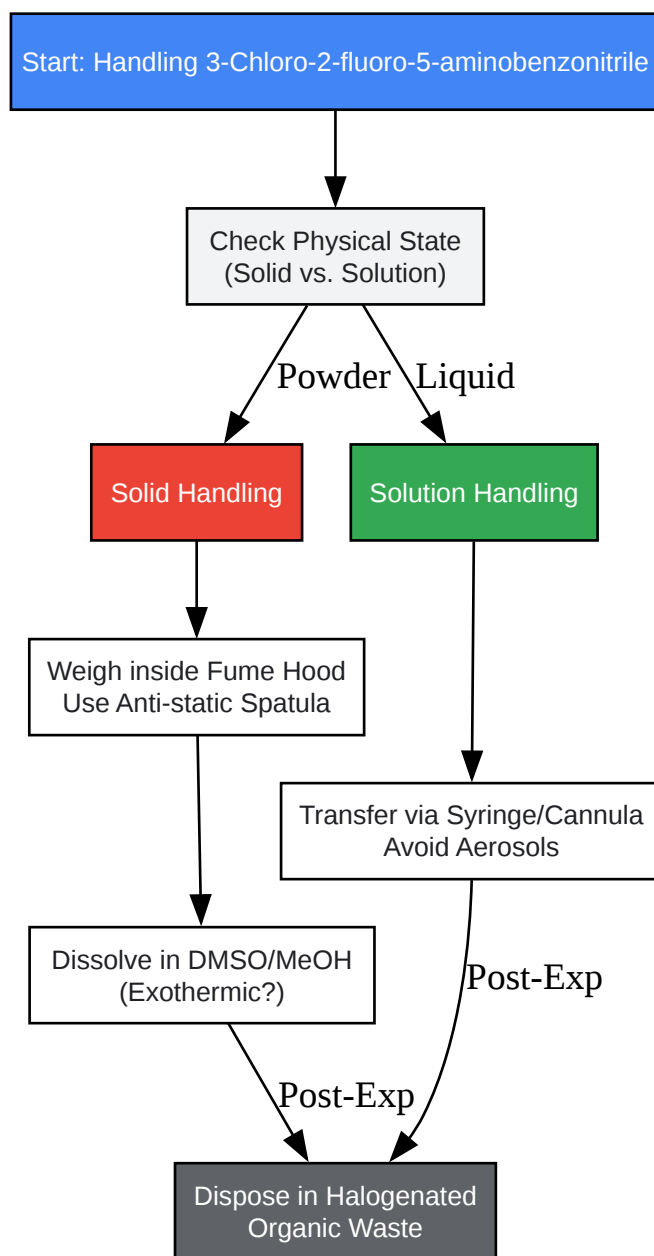
Do not rely solely on PPE. Engineering controls are the primary barrier.

- **Ventilation:** All open handling (weighing, transfer) must occur inside a certified chemical fume hood.

- Glove Selection:
 - Standard: Nitrile (0.11 mm) – Splash protection only.
 - High Risk (Dissolved in DMSO/DCM): Laminate film (Silver Shield) or thick Butyl rubber.
Reasoning: Halogenated solvents often used with this compound permeate standard nitrile gloves in <5 minutes.
- Respiratory: If fume hood is unavailable (not recommended) or during spill cleanup, use a full-face respirator with ABEK-P3 combination filters (Organic vapor + Acid gas + Particulate).

Handling Workflow Diagram

The following logic gate ensures safety during standard laboratory usage.



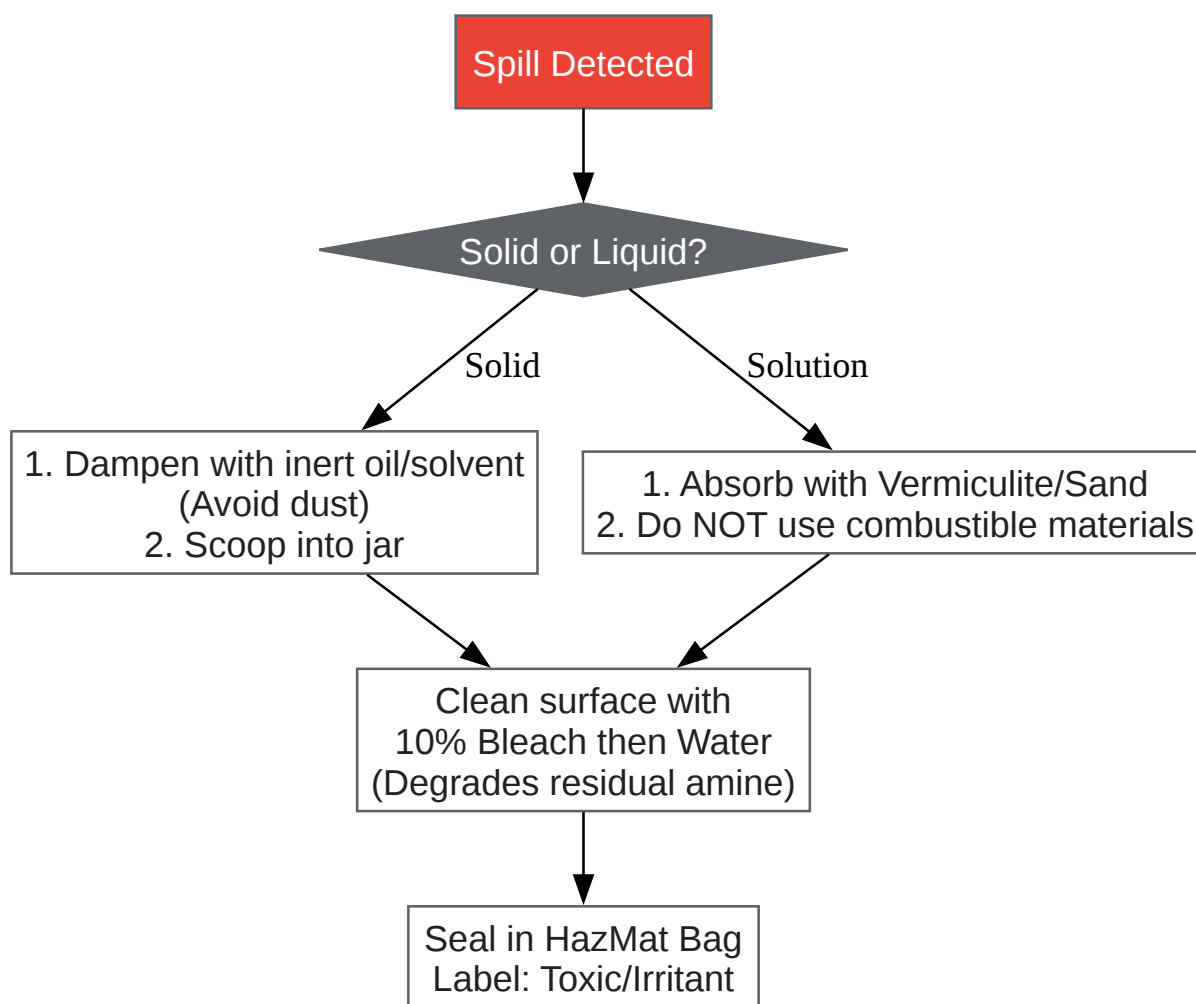
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Figure 1: Operational workflow for safe handling of the solid and solution states.

Emergency Response Architecture

Spill Management Decision Tree

Immediate action is required to prevent contamination of the lab environment.



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Figure 2: Emergency response protocol for spills.

First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes. Critical: Lift eyelids to remove trapped particles.
- Skin Contact: Wash with soap and water.[2] Do not use alcohol (increases permeation).
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).
- Ingestion: Rinse mouth. Do NOT induce vomiting (risk of aspiration). Call a poison center.

Synthesis & Application Context

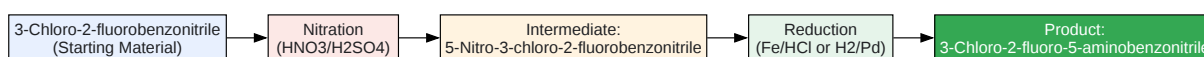
For the drug development professional, understanding the "why" of this molecule is as important as the "how."

Synthetic Utility

This compound is a key intermediate for Kinase Inhibitors. The 3-chloro-2-fluoro motif provides a specific steric and electronic profile that often fits into the hydrophobic pocket of kinases (e.g., MEK, BRAF). The 5-amino group serves as the attachment point for the "tail" of the inhibitor, often via amide coupling or Buchwald-Hartwig amination.

Synthesis Pathway (Retrosynthetic Analysis)

The standard industrial preparation typically follows a nitration-reduction sequence.



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Figure 3: Common synthetic route. Note: Regioselectivity of nitration is directed by the combined ortho/para directing effects of F/Cl and meta directing CN.

Storage & Stability

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Inert gas (Argon preferred).^[4] The amine is susceptible to oxidation (browning) over time.
- Incompatibility: Strong oxidizing agents, strong acids (protonation of amine), and strong bases (hydrolysis of nitrile).

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